

Technical Guide: Physicochemical Properties & Profiling of 4-(3-Fluoro-5-methylphenoxy)piperidine

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Compound of Interest

Compound Name: 4-(3-Fluoro-5-methylphenoxy)piperidine

Cat. No.: B12066363

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Executive Summary

4-(3-Fluoro-5-methylphenoxy)piperidine (CAS: 2228492-98-4) is a secondary amine building block characterized by a piperidine ring ether-linked to a meta-substituted phenyl ring. In drug discovery, this scaffold serves as a "privileged structure" for G-protein coupled receptor (GPCR) ligands, particularly targeting monoaminergic systems (e.g., serotonin or dopamine receptors).

The presence of the 3-fluorine atom enhances metabolic stability by blocking oxidative metabolism at a reactive site, while the 5-methyl group modulates lipophilicity and steric fit within hydrophobic binding pockets. This guide provides a definitive physicochemical profile and self-validating experimental workflows for researchers utilizing this compound.

Molecular Architecture & Electronic Profile

The molecule comprises two distinct domains: the basic piperidine headgroup and the lipophilic phenoxy tail.

- Piperidine Ring (Basic Center): The secondary amine (nitrogen) acts as the primary ionization center. At physiological pH (7.4), this nitrogen is predominantly protonated (), facilitating electrostatic interactions with aspartate residues in receptor binding sites.
- Phenoxy Linker: The ether oxygen introduces a kink in the molecular geometry and acts as a weak hydrogen bond acceptor.
- 3-Fluoro-5-methyl Substitution:
 - Fluorine (): Exerts an inductive electron-withdrawing effect ($-I$), slightly reducing the electron density of the aromatic ring. This increases the acidity of the aromatic protons, potentially influencing stacking interactions.
 - Methyl (): Provides weak electron donation and increases lipophilicity (value).

Core Physicochemical Data

Table 1: Calculated and Predicted Properties

Property	Value	Rationale/Method
IUPAC Name	4-(3-Fluoro-5-methylphenoxy)piperidine	Systematic nomenclature
CAS Number	2228492-98-4	Registry Identifier
Molecular Formula		Stoichiometry
Molecular Weight	209.26 g/mol	Monoisotopic Mass
cLogP	2.8 ± 0.4	Predicted lipophilicity (Free Base)
pKa (Basic)	10.6 ± 0.5	Piperidine NH (Predicted via Hammett)
TPSA	21.26 Å ²	Polar Surface Area (Ether O + Amine NH)
H-Bond Donors	1	Secondary Amine (NH)
H-Bond Acceptors	2	Ether Oxygen, Amine Nitrogen
Rotatable Bonds	2	Ether linkage flexibility

Synthesis & Purification Logic

The synthesis of 4-aryloxypiperidines typically follows one of two primary pathways:

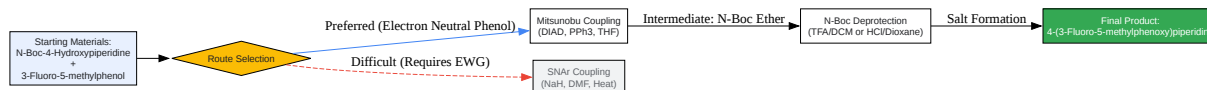
Nucleophilic Aromatic Substitution (

) or the Mitsunobu Reaction. The choice depends on the electronics of the phenol. Since the 3-fluoro-5-methyl phenol is not strongly electron-deficient, the

route is less favorable unless forcing conditions are used. The Mitsunobu Reaction is the preferred high-fidelity route.

Synthesis Workflow Diagram

The following diagram illustrates the decision logic and reaction flow for synthesizing this scaffold.



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Figure 1: Synthetic logic flow comparing Mitsunobu and SNAr pathways. The Mitsunobu route is prioritized for electron-neutral or electron-rich phenols.

Protocol: Mitsunobu Coupling (Standardized)

- Reagents: Dissolve N-Boc-4-hydroxypiperidine (1.0 eq), 3-fluoro-5-methylphenol (1.1 eq), and Triphenylphosphine (1.2 eq) in anhydrous THF under N₂.
- Addition: Cool to 0°C. Add Diisopropyl azodicarboxylate (DIAD, 1.2 eq) dropwise.
- Reaction: Stir at room temperature for 12–16 hours. Monitor by TLC/LC-MS.
- Deprotection: Treat the purified intermediate with 4M HCl in dioxane to yield the hydrochloride salt.

Solubility & Stability Profiling

Understanding the solubility profile is critical for assay development. As a secondary amine, the compound exhibits pH-dependent solubility.

Solubility Profile

- Free Base: Low aqueous solubility; soluble in organic solvents (DMSO, Methanol, DCM).
- Hydrochloride Salt: High aqueous solubility (>10 mg/mL); suitable for biological buffers.

Protocol: Equilibrium Solubility Determination (Shake-Flask)

This protocol ensures accurate solubility data, essential for formulating dosing vehicles.

Reagents: PBS (pH 7.4), 0.1M HCl, DMSO.

- Preparation: Weigh 5 mg of the test compound into three separate glass vials.
- Solvent Addition:
 - Vial A: Add 500 μ L PBS (pH 7.4).
 - Vial B: Add 500 μ L 0.1M HCl.
 - Vial C: Add 500 μ L DMSO (Control).
- Equilibration: Shake vials at 25°C for 24 hours at 300 rpm.
- Filtration: Filter supernatants using a 0.45 μ m PVDF syringe filter to remove undissolved solids.
- Quantification: Analyze filtrate via HPLC-UV (254 nm). Calculate concentration using a calibration curve derived from the DMSO stock.
 - Self-Validation Check: The DMSO sample must show 100% recovery. If PBS solubility is <5 μ g/mL, re-run using a kinetic solubility protocol (nephelometry).

Analytical Characterization

To certify the identity and purity of the compound, the following diagnostic signals must be observed.

^1H NMR Diagnostics (400 MHz, DMSO- d_6)

- Aromatic Region (6.5 – 7.2 ppm): Look for 3 distinct protons corresponding to the 3,5-substituted ring. The coupling constants (

) will reveal the meta-relationships.

- Ether Methine (4.4 – 4.6 ppm): A multiplet () corresponding to the piperidine C4-H. This shift confirms the formation of the ether linkage.
- Piperidine Ring:
 - -protons (adjacent to N): ~3.0 – 3.3 ppm (deshielded).
 - -protons: ~1.5 – 2.0 ppm.
- Methyl Group: Singlet at ~2.3 ppm.

LC-MS Conditions[2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μ m).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).
- Gradient: 5% to 95% B over 5 minutes.
- Detection: ESI+ (Positive Mode). Expect

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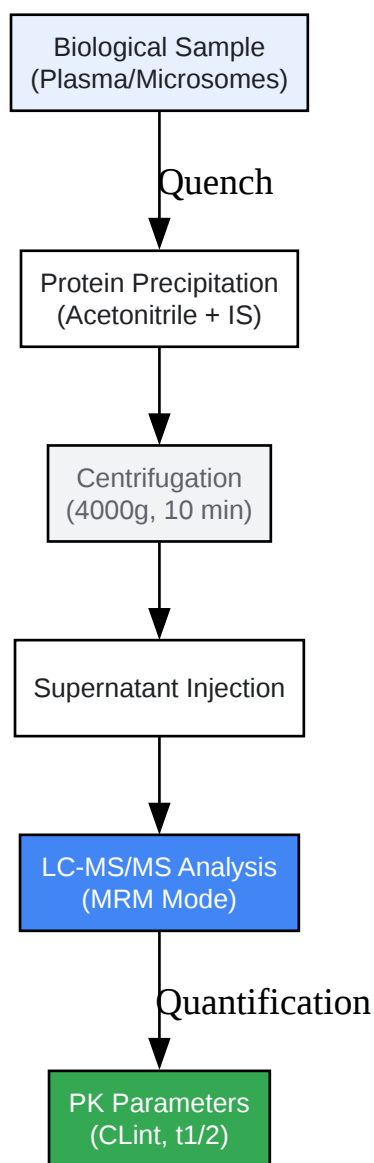
Handling & Safety (E-E-A-T)

While specific toxicology data for this exact CAS may be limited, properties are inferred from the structural class (fluorinated piperidines).

- Hazard Classification: Irritant (Skin/Eye).
- Handling: Use within a chemical fume hood.[1] Wear nitrile gloves and safety glasses.
- Storage:
 - Free Base: Store at -20°C under inert gas (prone to oxidation/carbonate formation).
 - HCl Salt: Store at room temperature, desiccated. Hygroscopic.

Bioanalytical Workflow Diagram

The following diagram outlines the logical flow for processing this compound in a biological assay context.



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Figure 2: Standardized bioanalytical workflow for pharmacokinetic profiling.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 165862656, 4-(3-Fluoro-2-methylphenoxy)piperidine (Analogous Structure). Retrieved from [[Link](#)]
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